

ZMYND19 Expression in Cancer: A Comparative Analysis

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Compound of Interest

Compound Name: *Zndm19*

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This guide provides a comparative analysis of Zinc Finger MYND-Type Containing 19 (ZMYND19) expression across various cancers. ZMYND19, a substrate of the CTLH E3 ubiquitin ligase complex, has emerged as a molecule of interest in cancer biology due to its role in regulating key cellular processes, most notably the mTORC1 signaling pathway.^[1] This document summarizes quantitative data on ZMYND19 expression, details its prognostic significance, outlines relevant signaling pathways, and provides comprehensive experimental protocols for its study.

Comparative Expression of ZMYND19 in Human Cancers

The expression of ZMYND19 varies significantly across different cancer types. The following table summarizes the protein expression levels of ZMYND19 in various malignancies based on immunohistochemistry (IHC) data from The Human Protein Atlas. This qualitative data provides a valuable overview of ZMYND19 expression patterns in tumor tissues.

Cancer Type	ZMYND19 Protein Expression Level
Breast Cancer	Moderate to Strong
Colorectal Cancer	Moderate to Strong
Testicular Cancer	Moderate to Strong
Urothelial Cancer	Moderate to Strong
Cervical Cancer	Weak to Moderate (rarely Strong)
Ovarian Cancer	Weak to Moderate (rarely Strong)
Glioma	Weak or Negative
Lymphoma	Weak or Negative
Stomach Cancer	General cytoplasmic and membranous expression
Pancreatic Cancer	Not specified
Lung Cancer	Not specified
Prostate Cancer	Not specified
Melanoma	Not specified
Endometrial Cancer	Not specified
Liver Cancer	Not specified
Renal Cancer	Not specified
Thyroid Cancer	Not specified

Data summarized from The Human Protein Atlas. Expression levels are based on the percentage of stained tumor cells and staining intensity.[\[1\]](#)[\[2\]](#)

Prognostic Significance of ZMYND19

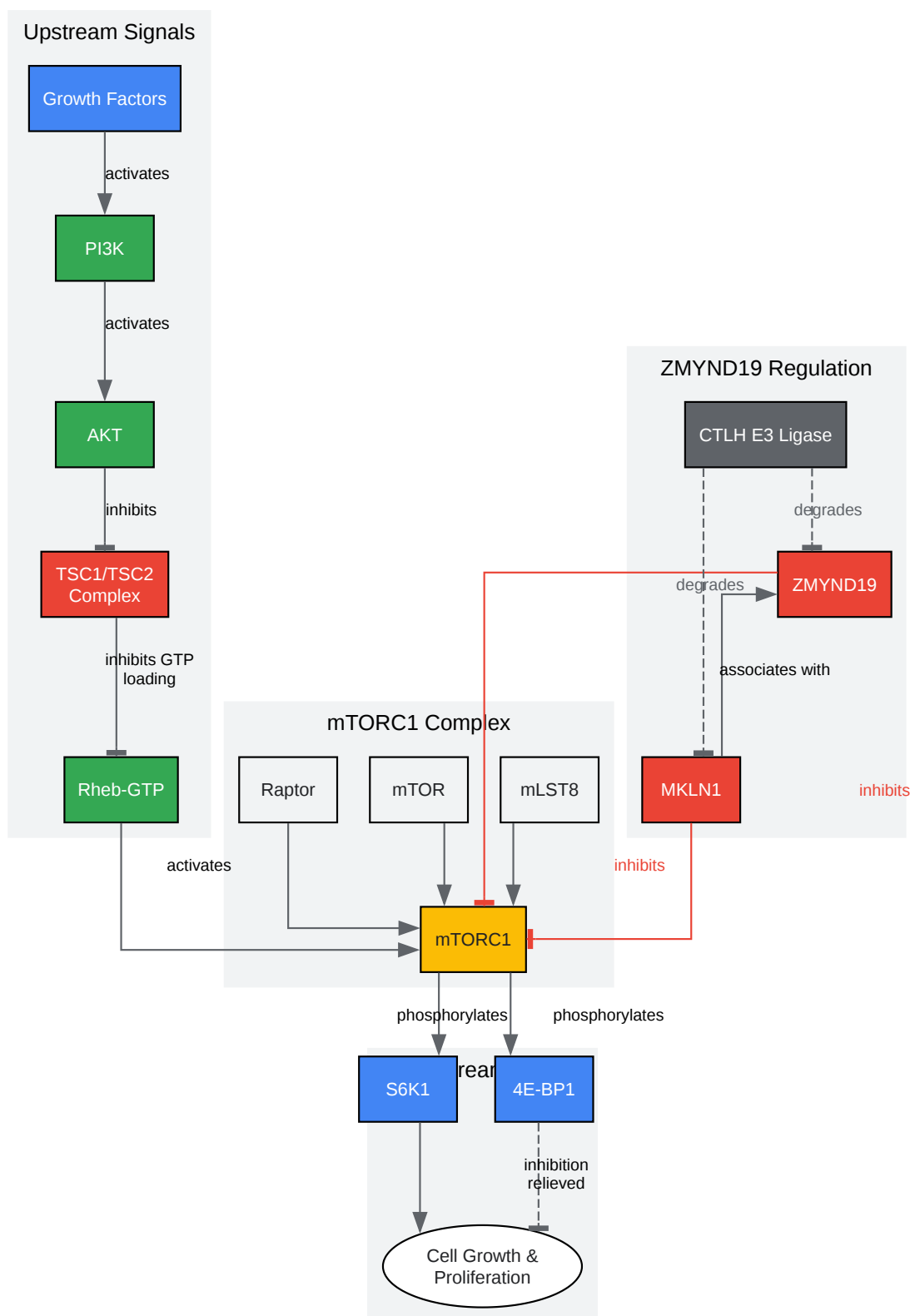
The expression of ZMYND19 has been associated with the prognosis of several cancers, suggesting its potential as a biomarker.

- Colorectal Cancer (CRC): Studies have identified ZMYND19 as a potential prognostic and diagnostic marker in CRC.[3]
- Breast Cancer: In contrast to its potential tumor-suppressive role in some contexts, overexpression of the related protein ZMYND8 has been linked to shorter survival in the Luminal B subtype of breast cancer. Further research is needed to clarify the specific role of ZMYND19 in different breast cancer subtypes.

ZMYND19 in Signaling Pathways

ZMYND19 is a key negative regulator of the mTORC1 signaling pathway, a central controller of cell growth, proliferation, and metabolism.

Below is a diagram illustrating the role of ZMYND19 in the mTORC1 pathway.

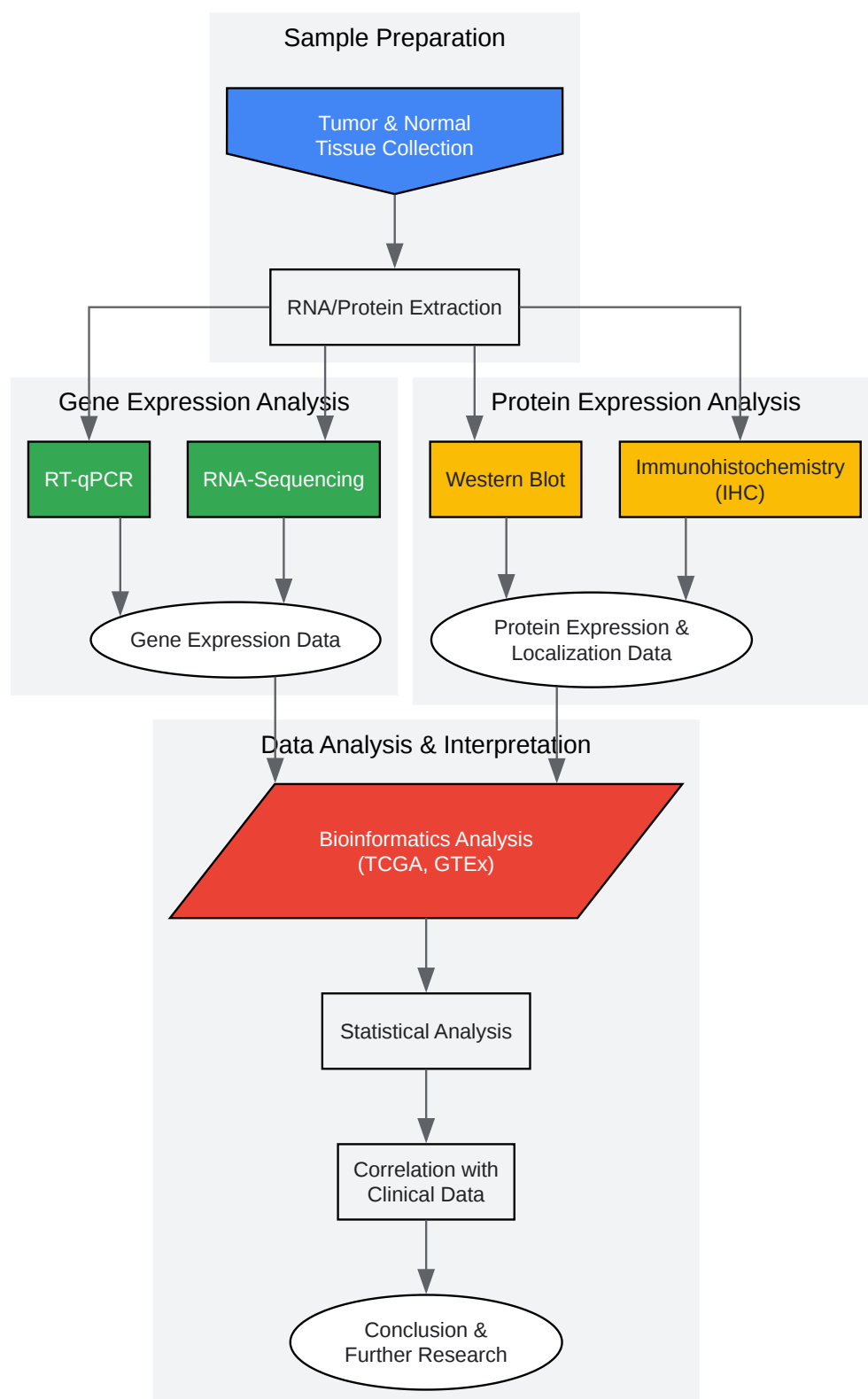


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Caption: ZMYND19's role in the mTORC1 signaling pathway.

Experimental Workflow for ZMYND19 Expression Analysis

A typical workflow for analyzing ZMYND19 expression in cancer involves several key stages, from sample collection to data analysis.



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References

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- 2. ZMYND19 protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 3. researchgate.net [researchgate.net]
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